Application Notes and Protocols: Petroselinyl Methane Sulfonate as a Potential Surfactant

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Compound of Interest

Compound Name:	*Petroselinyl methane sulfonate*
Cat. No.:	*B15548868*

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For Researchers, Scientists, and Drug Development Professionals

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Direct experimental data for **Petroselinyl Methane Sulfonate** is limited in publicly available literature. The following application notes and protocols are based on the well-documented properties of structurally similar anionic surfactants, particularly methyl ester sulfonates (MES) derived from C18 unsaturated fatty acids like oleic acid. The provided data and protocols should be considered as a starting point for the investigation of **Petroselinyl Methane Sulfonate**.

Introduction

Petroselinyl Methane Sulfonate is an anionic surfactant derived from petroselinic acid, a C18 monounsaturated fatty acid. As a member of the methyl ester sulfonate (MES) family, it possesses a hydrophobic tail derived from the fatty acid and a hydrophilic sulfonate head group. MES surfactants are known for their excellent biodegradability, good hard water tolerance, and effective surface-active properties.[1][2][3] These characteristics suggest that **Petroselinyl Methane Sulfonate** could be a promising candidate for various applications, including as an excipient in drug delivery systems.[4]

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Physicochemical Properties

The predicted physicochemical properties of **Petroselinyl Methane Sulfonate** are summarized in Table 1, based on data from analogous C16-C18 methyl ester sulfonates.

Table 1: Predicted Physicochemical Properties of **Petroselinyl Methane Sulfonate**

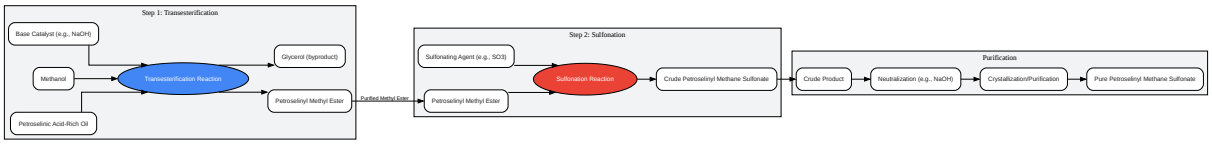
Property	Predicted Value	Method of Determination	Reference
Molecular Formula	C19H38O3S	Mass Spectrometry	N/A
Molecular Weight	346.57 g/mol	Calculation	N/A
Appearance	White to off-white solid	Visual Inspection	[5]
Critical Micelle Concentration (CMC)	0.3 - 0.6 mM	Tensiometry, Conductivity	[6]
Surface Tension at CMC	30 - 35 mN/m	Tensiometry (Du Noüy ring method)	[7]
Hydrophilic-Lipophilic Balance (HLB)	12 - 14	Calculation	[8]
Krafft Temperature	< 25 °C	Visual observation of solubility with increasing temperature	[6]

Synthesis Protocol

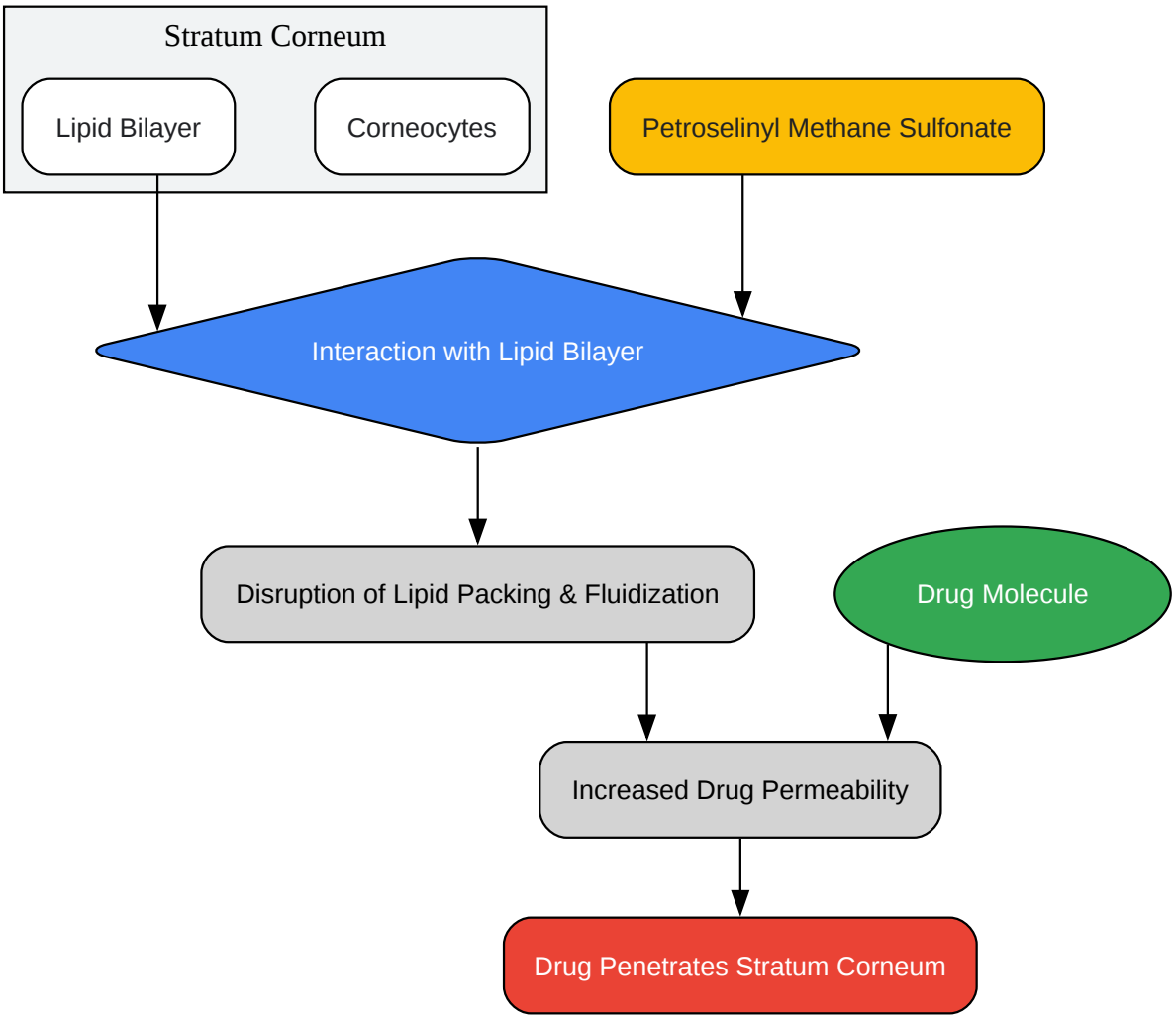
The synthesis of **Petroselinyl Methane Sulfonate** can be conceptualized as a two-step process: transesterification of a petroselinic acid-rich oil followed by sulfonation of the resulting methyl ester.[9][10][11]

Workflow for Synthesis of **Petroselinyl Methane Sulfonate**

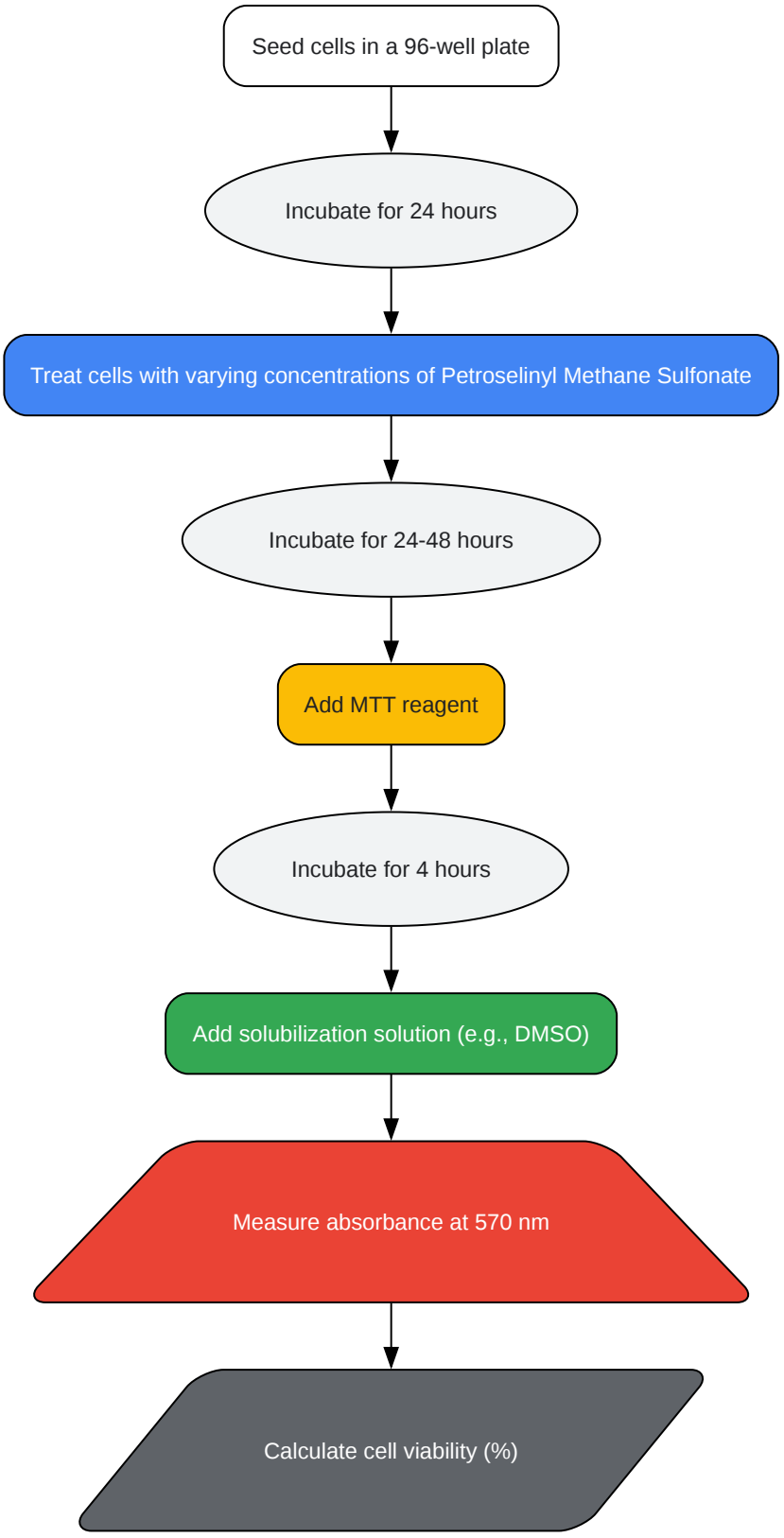
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